

Ethoxycyclopentane: A Comprehensive Technical Safety Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Ethoxycyclopentane

Cat. No.: B15480495

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **Ethoxycyclopentane**. Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for **Ethoxycyclopentane**, this document compiles and extrapolates information from its physical and chemical properties, data on analogous compounds (Cyclopentyl methyl ether and Dicyclopentyl ether), and standardized safety protocols. This guide is intended to provide a thorough understanding of the potential hazards, safe handling procedures, and emergency responses associated with this compound.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Ethoxycyclopentane**. This data is essential for understanding its behavior and potential hazards in a laboratory setting.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	PubChem[1]
Molecular Weight	114.19 g/mol	PubChem[1]
CAS Number	26306-40-1	PubChem[1]
Boiling Point	Not Available	
Flash Point	Not Available	
Density	Not Available	
Vapor Pressure	Not Available	
Solubility in Water	Not Available	
Appearance	Not Available	

Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **Ethoxycyclopentane** is not readily available, a hazard assessment based on its structural similarity to other cyclic ethers, such as Cyclopentyl methyl ether, suggests the following potential classifications.

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor[2][3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity - Single Exposure (Narcotic Effects)	Category 3	H336: May cause drowsiness or dizziness
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life[2]

Experimental Protocols for Safety Evaluation

Standardized testing protocols are crucial for accurately assessing the safety of chemical substances. The following are key experimental methodologies for evaluating the hazards associated with flammable liquids like **Ethoxycyclopentane**, based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.[4][5][6]

Flash Point Determination

Principle: The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air. This is a critical parameter for assessing fire and explosion hazards.[7]

Methodology (ASTM D93 - Pensky-Martens Closed Cup Method):

- A sample of the substance is placed in a test cup.
- The sample is heated at a slow, constant rate with continuous stirring.
- An ignition source is directed into the cup at regular temperature intervals.

- The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite.

Acute Oral Toxicity Testing

Principle: This test provides information on the health hazards likely to arise from a single oral exposure to a substance.

Methodology (OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method):

- A single dose of the substance is administered orally to a group of fasted animals (typically rats).
- A stepwise procedure is used with a limited number of animals at each step.
- The animals are observed for signs of toxicity and mortality over a defined period (e.g., 14 days).
- The outcome is the classification of the substance into one of a series of toxicity classes based on the observed mortality.

Skin Irritation/Corrosion Testing

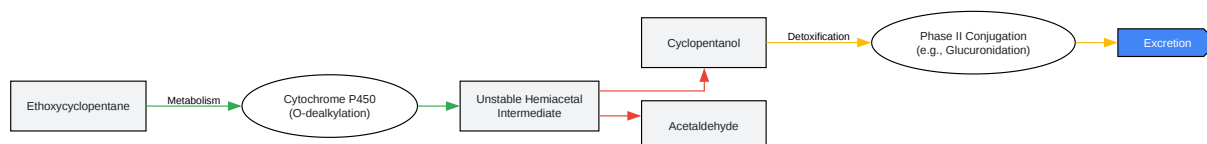
Principle: This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Methodology (OECD Test Guideline 404: Acute Dermal Irritation/Corrosion):

- A small amount of the substance is applied to a shaved area of the skin of a test animal (typically a rabbit).
- The treated area is covered with a gauze patch for a specified duration (e.g., 4 hours).
- After the exposure period, the patch is removed, and the skin is evaluated for signs of erythema (redness) and edema (swelling) at specific time points.
- The severity and reversibility of the skin reactions are used to classify the substance's irritation or corrosion potential.

Potential Metabolic Pathway

Currently, there is no specific data available on the metabolic pathways of **Ethoxycyclopentane**. However, based on the known metabolism of other ethers, a hypothetical pathway can be proposed. Ethers are typically metabolized in the liver by cytochrome P450 enzymes. The primary metabolic route is likely O-dealkylation.

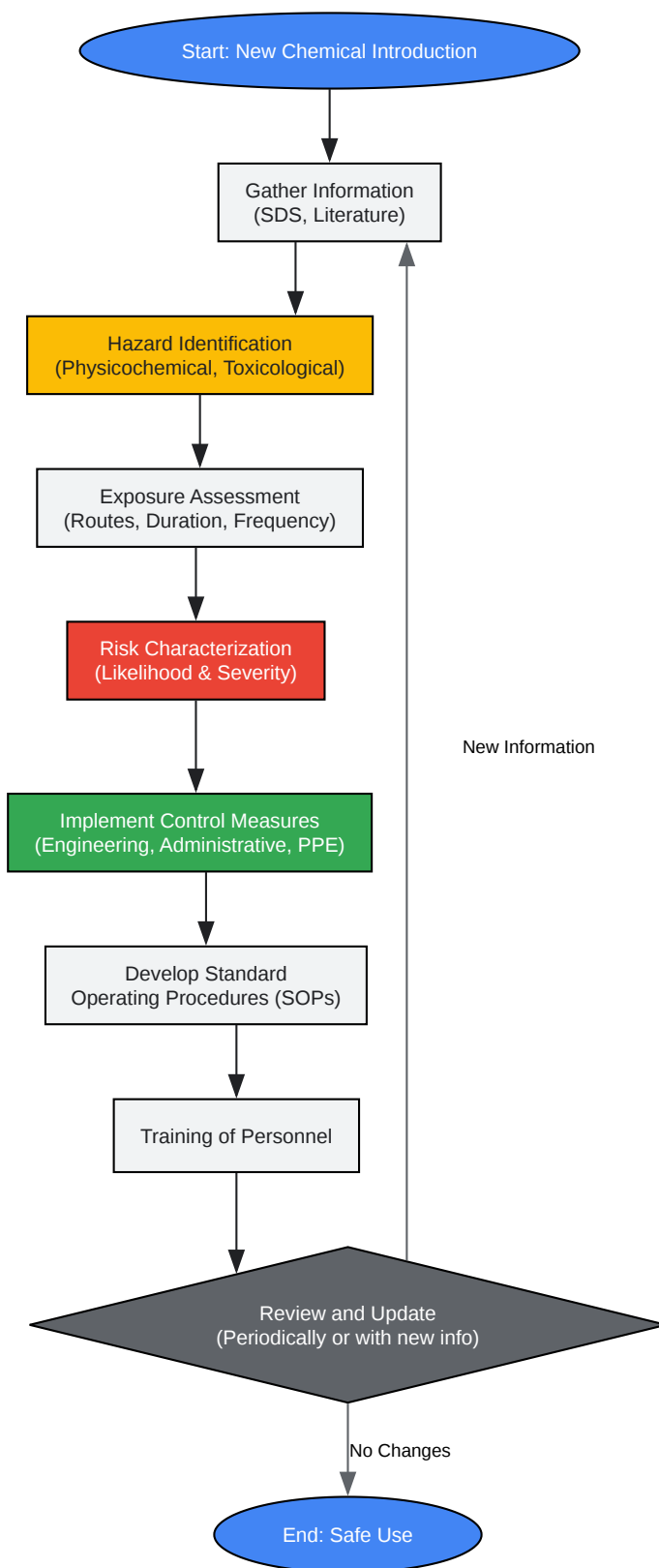


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Caption: Hypothetical metabolic pathway of **Ethoxycyclopentane**.

Chemical Safety Assessment Workflow

A systematic approach to chemical safety assessment is paramount in a research environment. The following diagram illustrates a general workflow for evaluating and managing the risks associated with a chemical like **Ethoxycyclopentane**.

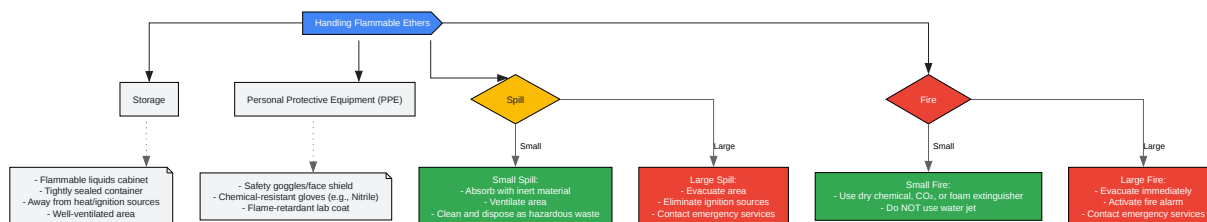


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Caption: General workflow for chemical safety assessment.

Safe Handling and Emergency Procedures for Flammable Ethers

Given the likely flammable nature of **Ethoxycyclopentane**, adherence to strict safety protocols for handling flammable ethers is mandatory. The following diagram outlines the logical relationships for safe handling and emergency response.



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Caption: Logical flow for handling and emergencies with flammable ethers.

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- To cite this document: BenchChem. [Ethoxycyclopentane: A Comprehensive Technical Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480495#ethoxycyclopentane-material-safety-data-sheet-msds]

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